

Safe Disposal of ST638: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ST638

Cat. No.: B035220

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For researchers and scientists engaged in drug development, the meticulous management and disposal of chemical compounds are fundamental to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **ST638**, a tyrosine kinase inhibitor utilized in laboratory research.^[1] Adherence to these protocols is crucial for minimizing risks and maintaining a secure research environment.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be outfitted with the appropriate Personal Protective Equipment (PPE). The recommended PPE for handling **ST638** includes:

- Eye Protection: Safety glasses or eyeshields.^[1]
- Hand Protection: Chemical-resistant gloves.^[1]
- Respiratory Protection: A Type N95 (US) or equivalent dust mask to prevent the inhalation of solid particles.^[1]

All handling of **ST638** should be conducted in a well-ventilated area, ideally within a chemical fume hood.^[1]

Chemical and Physical Properties of ST638

A thorough understanding of a compound's properties is essential for its safe handling and disposal.

Property	Value
CAS Number	107761-24-0
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₃ S
Molecular Weight	354.42 g/mol [1]
Appearance	Yellow solid[1]
Melting Point	134-135.5 °C[1]
Solubility	DMSO: 19 mg/mL[1]
Storage Temperature	-20°C[1]
Storage Class	11 - Combustible Solids[1]

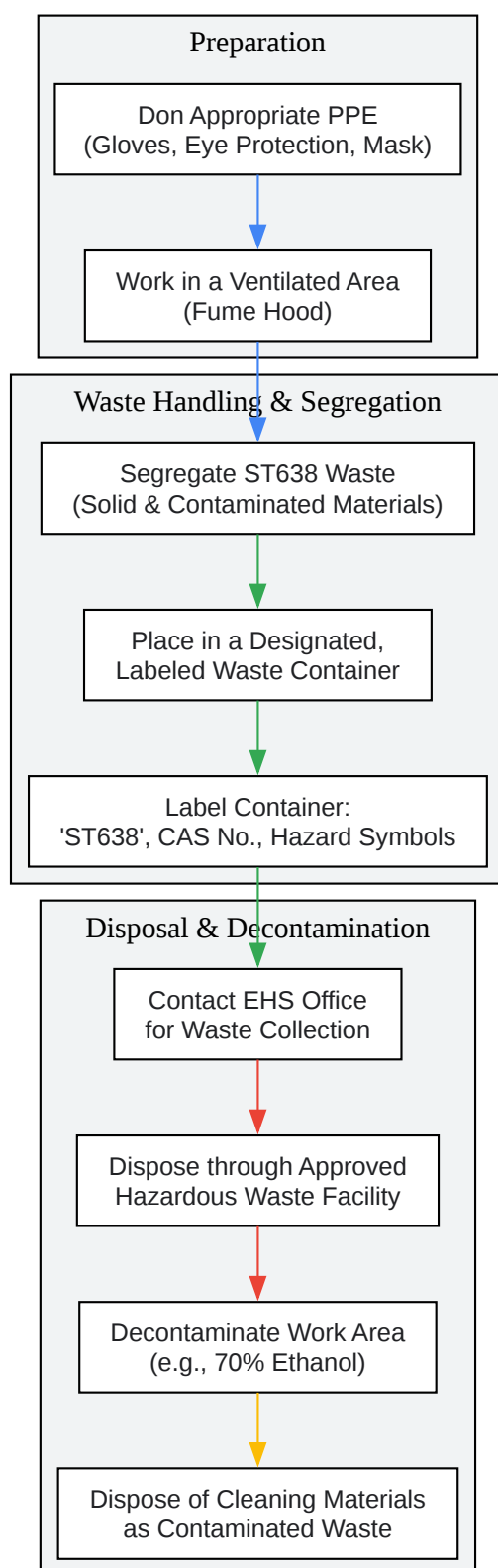
Step-by-Step Disposal Protocol for ST638

The disposal of **ST638** must be carried out in strict accordance with all applicable national and local regulations.[1] The following is a general procedural guide for laboratory settings.

- Waste Identification and Segregation:
 - Designate a specific, clearly labeled waste container for **ST638** and any contaminated materials (e.g., gloves, weighing paper, pipette tips).[1]
 - Do not mix **ST638** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[1]
- Waste Container Labeling:
 - The container must be accurately labeled with the chemical name ("**ST638**"), CAS number (107761-24-0), and any relevant hazard symbols.[1]
- Disposal Pathway:

- **ST638** waste is to be disposed of through an approved hazardous waste disposal facility.
[\[1\]](#)
- Contact your institution's EHS office to arrange for the collection and disposal of the chemical waste. They will provide specific instructions based on local regulations.[\[1\]](#)
- Under no circumstances should **ST638** be disposed of down the drain or in regular trash.
[\[1\]](#)
- Decontamination of Work Area:
 - After packaging **ST638** for disposal, thoroughly decontaminate the work area.[\[1\]](#)
 - Use an appropriate solvent, such as 70% ethanol, to wipe down all surfaces that may have come into contact with the compound.[\[1\]](#)
 - Dispose of all cleaning materials as contaminated waste.[\[1\]](#)

Experimental Workflow for **ST638** Disposal



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Caption: Workflow for the safe disposal of **ST638**, from preparation to final decontamination.

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References

- 1. benchchem.com [benchchem.com]
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